

An In-depth Technical Guide to Biotin-PEG4-methyltetrazine: Structure, Components, and Applications

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Biotin-PEG4-methyltetrazine*

Cat. No.: *B15580235*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Biotin-PEG4-methyltetrazine**, a versatile reagent at the forefront of bioconjugation and bioorthogonal chemistry. We will delve into its molecular structure, the functional roles of its constituent parts, its key chemical properties, and detailed protocols for its application in labeling proteins and cell surfaces. This document is intended to serve as a practical resource for professionals in chemical biology, drug discovery, and diagnostics.

Core Concepts: Structure and Components

Biotin-PEG4-methyltetrazine is a chemical tool that combines three essential functional modules: a biotin moiety for high-affinity binding, a hydrophilic tetraethylene glycol (PEG4) spacer, and a highly reactive methyltetrazine group for bioorthogonal "click" chemistry.[1][2] This unique architecture enables the precise and efficient labeling of biomolecules in complex biological systems.[1]

The structure consists of a biotin headgroup linked via an amide bond to the PEG4 spacer, which in turn is connected to a methyltetrazine ring.[2]

- Biotin: A small vitamin that exhibits an exceptionally strong and specific non-covalent interaction with avidin and streptavidin proteins.[1] This robust binding makes it an ideal tag for the detection, purification, and immobilization of labeled biomolecules.[1][2]
- PEG4 Spacer: A tetraethylene glycol linker that serves multiple crucial functions. It significantly enhances the aqueous solubility of the entire molecule and the resulting bioconjugates, which can help to reduce the aggregation of labeled proteins.[1][2][3][4] The PEG spacer also minimizes steric hindrance, ensuring that both the biotin and methyltetrazine moieties can efficiently access and interact with their respective binding partners.[1][2][4][5]
- Methyltetrazine: This is the reactive component for bioorthogonal click chemistry.[1] The methyltetrazine group undergoes a rapid and highly specific inverse-electron-demand Diels-Alder (IEDDA) cycloaddition reaction with a trans-cyclooctene (TCO) group.[1][6][7][8][9] This reaction is exceptionally fast and proceeds efficiently under mild, biocompatible conditions without the need for a copper catalyst.[7][8][9]

Quantitative Data

The following tables summarize the key quantitative properties of **Biotin-PEG4-methyltetrazine**.

Table 1: Physicochemical Properties

Property	Value	Source
Molecular Formula	C ₂₇ H ₃₉ N ₇ O ₆ S or C ₃₁ H ₄₆ N ₈ O ₇ S	[5][7][9][10][11]
Molecular Weight	589.71 g/mol or 674.81 g/mol	[5][7][9][10][11]
Appearance	Red crystalline solid	[10]
Purity	>95% (typically analyzed by HPLC)	[7][9][10]
Solubility	Soluble in DMSO, DMF, and MeOH	[7][9][10]
Storage Conditions	-20°C, desiccated	[6][9][10]

Table 2: Reaction Kinetics

Parameter	Value	Description	Source
Second-Order Rate Constant (k)	> 800 M ⁻¹ s ⁻¹	For the iEDDA reaction with TCO	[9][10]

Experimental Protocols

This section provides detailed methodologies for common applications of **Biotin-PEG4-methyltetrazine**.

Labeling of TCO-Functionalized Proteins

This protocol describes the biotinylation of a purified protein that has been previously modified to contain a trans-cyclooctene (TCO) group.[1][2]

Materials:

- TCO-functionalized protein in a suitable buffer (e.g., PBS, pH 7.4)
- **Biotin-PEG4-methyltetrazine**
- Anhydrous DMSO or DMF

- Desalting spin column or dialysis cassette

Procedure:

- Protein Preparation: Ensure the TCO-functionalized protein is in a suitable reaction buffer at a concentration of 1-5 mg/mL.[1][12]
- Reagent Preparation: Prepare a 10 mM stock solution of **Biotin-PEG4-methyltetrazine** in anhydrous DMSO or DMF.[1]
- Biotinylation Reaction: Add a 1.5 to 5-fold molar excess of the **Biotin-PEG4-methyltetrazine** stock solution to the protein solution.[1] The optimal ratio may need to be determined empirically.
- Incubation: Incubate the reaction mixture for 30-60 minutes at room temperature with gentle mixing.[1]
- Purification: Remove the excess, unreacted **Biotin-PEG4-methyltetrazine** using a desalting spin column or by dialysis against the desired storage buffer.[1][2]
- Storage: Store the purified biotinylated protein at 4°C for short-term storage or at -20°C for long-term storage.[1][2]

Labeling of Cell Surface Glycans

This protocol outlines the labeling of cell surface glycans on live cells that have been metabolically engineered to express TCO-modified sugars.[1]

Materials:

- Live cells in culture
- TCO-modified sugar (e.g., Ac₄ManNAc-TCO)
- Cell culture medium
- Phosphate-Buffered Saline (PBS)

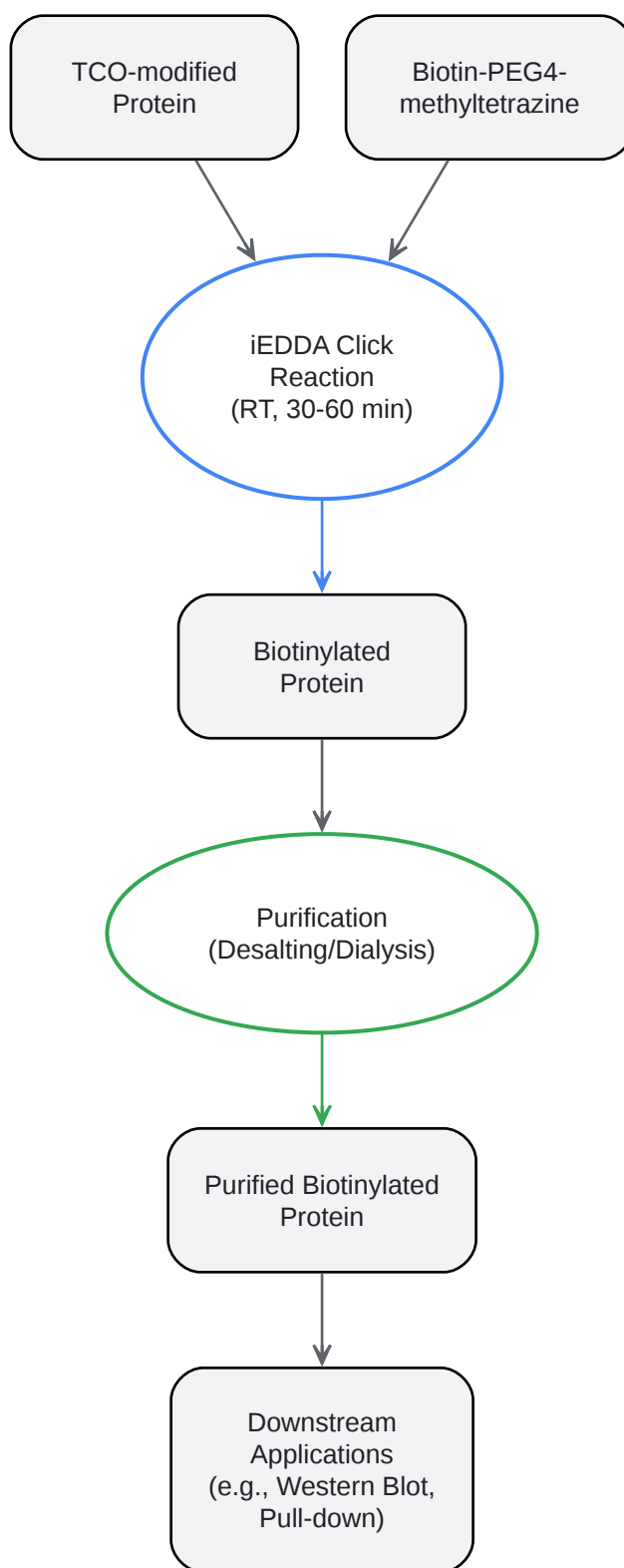
- **Biotin-PEG4-methyltetrazine**
- Streptavidin-conjugated fluorophore

Procedure:

- Metabolic Labeling: Incubate the cells with a TCO-modified sugar (e.g., 25-50 μ M of Ac₄ManNAc-TCO) in the cell culture medium for 24-48 hours to allow for metabolic incorporation into cell surface glycans.[1]
- Cell Washing: Gently wash the cells three times with ice-cold PBS to remove unincorporated TCO-sugar.[1]
- Biotinylation: Prepare a fresh solution of **Biotin-PEG4-methyltetrazine** in PBS (e.g., 50-100 μ M). Incubate the cells with this solution for 30-60 minutes at room temperature or 4°C.[1] Performing this step at 4°C can help to reduce the internalization of the label.[1]
- Final Washing: Wash the cells three times with ice-cold PBS to remove unreacted **Biotin-PEG4-methyltetrazine**. [1]
- Detection: The biotinylated cells can now be detected using a streptavidin-conjugated fluorophore for analysis by methods such as flow cytometry or fluorescence microscopy.[1]

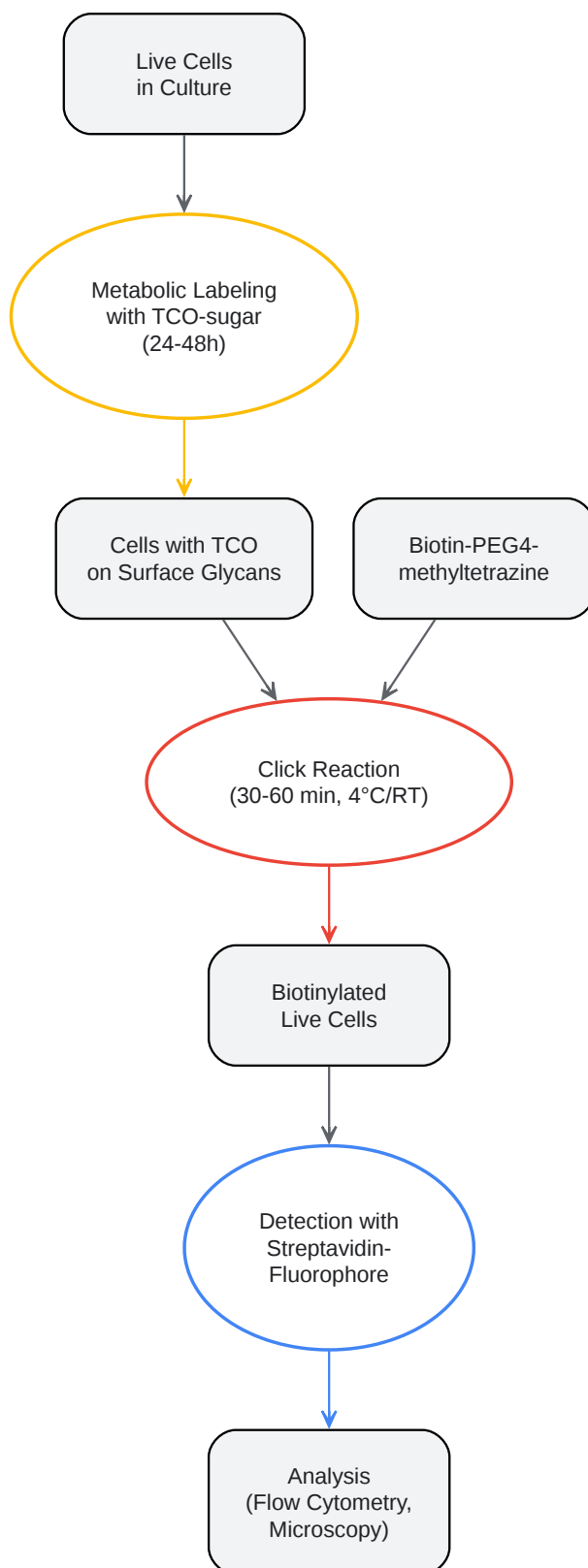
Visualizing Workflows and Pathways

The following diagrams, created using the DOT language for Graphviz, illustrate key experimental workflows involving **Biotin-PEG4-methyltetrazine**.



[Click to download full resolution via product page](#)

Caption: Workflow for the biotinylation of a TCO-modified protein.



[Click to download full resolution via product page](#)

Caption: Workflow for labeling cell surface glycans.

Applications in Research and Development

Biotin-PEG4-methyltetrazine is a powerful tool with a wide range of applications, including:

- Proteomics: Used for the identification and characterization of protein-protein interactions.[2]
- Live Cell Imaging: Enables the visualization of biological processes and the tracking of molecules in real-time.[7]
- Drug Delivery and Targeting: Can be used to conjugate drugs to targeting moieties for site-specific delivery.[7]
- Pretargeted Imaging: In techniques like PET, a TCO-modified antibody is administered first, followed by the smaller, rapidly clearing **Biotin-PEG4-methyltetrazine** labeled with an imaging agent. This can improve target-to-background ratios.[2]
- Glycobiology: Facilitates the study of glycans by allowing for the metabolic labeling and subsequent biotinylation of cellular glycoconjugates.[2]
- PROTACs: This molecule can be used as a PEG-based PROTAC linker in the synthesis of proteolysis-targeting chimeras.[6]

In conclusion, **Biotin-PEG4-methyltetrazine** is a highly efficient and versatile reagent for the bioorthogonal labeling of biomolecules.[2] Its rapid, specific, and catalyst-free click chemistry, combined with the strong biotin-streptavidin interaction, provides a robust platform for a multitude of applications in life sciences research and development.[2]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [benchchem.com](https://www.benchchem.com) [benchchem.com]
- 2. [benchchem.com](https://www.benchchem.com) [benchchem.com]

- [3. Biotin-PEG4-amido-methyltetrazine | BroadPharm \[broadpharm.com\]](#)
- [4. lumiprobe.com \[lumiprobe.com\]](#)
- [5. medkoo.com \[medkoo.com\]](#)
- [6. medchemexpress.com \[medchemexpress.com\]](#)
- [7. Methyltetrazine-PEG4-biotin - Conju-Probe: Enable Bioconjugation \[conju-probe.com\]](#)
- [8. Biotin-PEG4-methyltetrazine - Creative Biolabs \[creative-biolabs.com\]](#)
- [9. vectorlabs.com \[vectorlabs.com\]](#)
- [10. vectorlabs.com \[vectorlabs.com\]](#)
- [11. chemscene.com \[chemscene.com\]](#)
- [12. benchchem.com \[benchchem.com\]](#)
- To cite this document: BenchChem. [An In-depth Technical Guide to Biotin-PEG4-methyltetrazine: Structure, Components, and Applications]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15580235/docs#an-in-depth-technical-guide-to-biotin-peg4-methyltetrazine-structure-components-and-applications>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)